

Application of 2-Ethylfenchol in Fragrance Formulation Research

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Compound of Interest

Compound Name: 2-Ethylfenchol

Cat. No.: B3419156

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethylfenchol is a synthetic aroma chemical prized in the fragrance industry for its unique and powerful olfactory profile.^{[1][2][3][4]} Chemically, it is known as 2-ethyl-1,3,3-trimethylbicyclo[2.2.1]heptan-2-ol.^[2] This document provides detailed application notes and experimental protocols for the effective use of **2-Ethylfenchol** in fragrance formulation research and development. It is intended for an audience of researchers, scientists, and professionals in the field.

Physicochemical and Olfactory Properties

2-Ethylfenchol is a clear liquid characterized by its chemical stability and a distinct aroma that makes it a versatile ingredient in various scented products.^[1]

Table 1: Physicochemical Properties of **2-Ethylfenchol**

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ O	[1][2]
Molecular Weight	182.30 g/mol	[1][2]
Appearance	Colorless to pale yellow clear liquid	[3]
Boiling Point	105 °C @ 15 mm Hg	[1][2]
Flash Point	88 °C (192 °F)	[1][2][4]
Specific Gravity	0.946 to 0.967 @ 25 °C	[3][4]
Refractive Index	1.470 to 1.491 @ 20 °C	[3][4]
Vapor Pressure	0.018 mmHg @ 25 °C (estimated)	[2][3]
Solubility	Soluble in alcohol, fixed oils, and propylene glycol. Insoluble in water.	[3][4]
Stability	Stable over a wide pH range.	[4]

Olfactory Profile

The scent of **2-Ethylfenchol** is complex and multifaceted, primarily described as earthy.[1][3][4] It possesses a powerful and diffusive ambery and earthy character with undertones of patchouli and oakmoss.[3][4] Its aroma is also described as having fresh pine-like notes with woody and amber undertones.[1] Some sources also characterize its scent as having camphor-like cooling and citrusy notes.[2]

Table 2: Olfactory Characteristics of **2-Ethylfenchol**

Characteristic	Description
Odor Type	Earthy, Woody, Ambery
Odor Description	Powerful and diffusive ambery, earthy odor with undertones of patchouli and oakmoss; fresh pine-like with woody and amber notes. [1] [3] [4]
Substantivity on Blotter	Approximately 68 hours at a 10% solution in dipropylene glycol. [4]
Recommended Usage	Up to 1.00% in fragrance concentrate. [3] [4]

Applications in Fragrance Formulations

2-Ethylfenchol is a versatile ingredient used to add warmth, complexity, and richness to a variety of fragrance types, particularly woody and oriental compositions.[\[1\]](#) Its diffusive nature and unique scent profile make it suitable for a range of products.

- **Fine Fragrances:** It is used in perfumes and colognes to provide a refreshing and invigorating scent.[\[2\]](#) It blends well with floral and amber components.[\[1\]](#)
- **Personal Care Products:** Due to its fresh, piney, and natural scent, it is incorporated into shampoos, lotions, and deodorants to enhance their sensory appeal.[\[1\]](#)
- **Aromatherapy:** Its camphor-like and citrusy aroma suggests potential applications in aromatherapy to promote relaxation.[\[2\]](#)

Experimental Protocols

The following are detailed protocols for the analysis and evaluation of **2-Ethylfenchol** in a research and development setting.

Protocol 1: Purity and Identity Confirmation by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines the procedure for confirming the purity and identity of a **2-Ethylfenchol** sample. Gas chromatography is a standard technique for separating volatile fragrance

components.[5]

Objective: To verify the identity and determine the purity of a **2-Ethylfenchol** sample.

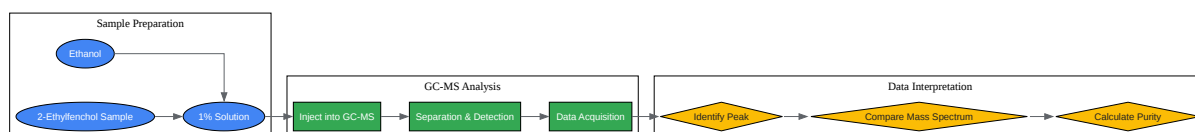
Materials and Equipment:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Helium (carrier gas)
- **2-Ethylfenchol** sample
- Ethanol (solvent)
- Autosampler vials
- Microsyringe

Procedure:

- Sample Preparation: Prepare a 1% solution of **2-Ethylfenchol** in high-purity ethanol.
- GC-MS Conditions:
 - Injector Temperature: 250 °C
 - Column: DB-5ms (30 m x 0.25 mm x 0.25 µm) or equivalent
 - Oven Program: Initial temperature of 60 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injection Volume: 1 µL
 - Split Ratio: 50:1
 - MS Transfer Line Temperature: 280 °C

- Ion Source Temperature: 230 °C
- Mass Range: m/z 40-400
- Data Analysis:
 - Identify the peak corresponding to **2-Ethylfenchol** based on its retention time.
 - Confirm the identity by comparing the obtained mass spectrum with a reference spectrum from a library (e.g., NIST).
 - Calculate the purity of the sample by determining the peak area percentage of **2-Ethylfenchol** relative to the total peak area.



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Caption: Workflow for GC-MS analysis of **2-Ethylfenchol**.

Protocol 2: Sensory Evaluation in a Fragrance Formulation

This protocol describes how to conduct a sensory evaluation of **2-Ethylfenchol** within a model fragrance formulation using a trained panel.

Objective: To assess the olfactory impact of **2-Ethylfenchol** on a fragrance blend.

Materials and Equipment:

- **2-Ethylfenchol**

- A base fragrance formulation (e.g., a simple woody-amber accord)
- Dipropylene glycol (DPG) as a solvent
- Glass beakers and stirring rods
- Digital scale
- Perfumer's alcohol
- Smelling strips
- Trained sensory panel (10-15 members)
- Evaluation booths with controlled lighting and ventilation

Procedure:

- Formulation Preparation:
 - Prepare two versions of the base fragrance formulation:
 - Control: Base formulation without **2-Ethylfenchol**.
 - Test: Base formulation with the addition of 0.5% **2-Ethylfenchol**.
 - Dilute both formulations to 10% in perfumer's alcohol.
 - Allow the formulations to macerate for at least 48 hours.
- Sensory Evaluation:
 - Dip smelling strips into both the control and test solutions.
 - Present the coded smelling strips to the panelists in a randomized and blind manner.

- Ask panelists to evaluate and score various olfactory attributes (e.g., earthiness, woodiness, freshness, strength, diffusion) on a scale of 1 to 10.
- Panelists should also provide descriptive comments on the perceived differences.
- Data Analysis:
 - Collect the scores and comments from all panelists.
 - Perform statistical analysis (e.g., t-test) to determine if there are significant differences between the control and test samples for each attribute.
 - Summarize the descriptive comments to understand the qualitative impact of **2-Ethylfenchol**.



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Caption: Experimental workflow for sensory evaluation.

Protocol 3: Accelerated Stability Testing

This protocol is for assessing the stability of a fragrance formulation containing **2-Ethylfenchol** under accelerated conditions.

Objective: To evaluate the impact of elevated temperature on the physicochemical and olfactory stability of a fragrance containing **2-Ethylfenchol**.

Materials and Equipment:

- Test fragrance formulation containing **2-Ethylfenchol**
- Control fragrance formulation without **2-Ethylfenchol**
- Glass vials with airtight caps
- Oven capable of maintaining $40\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$
- GC-MS for chemical analysis
- pH meter
- Colorimeter (optional)
- Trained perfumer or sensory panel

Procedure:

- Initial Analysis (Time 0):
 - For both control and test formulations, record the initial appearance (color, clarity), pH, and olfactory profile.
 - Perform GC-MS analysis to obtain an initial chromatogram and identify the peak area of **2-Ethylfenchol** and other key components.
- Accelerated Aging:
 - Store aliquots of both formulations in airtight glass vials in an oven at $40\text{ }^{\circ}\text{C}$.

- Keep corresponding control samples at room temperature in the dark.
- Periodic Evaluation:
 - At specified time points (e.g., 1, 2, 4, 8, and 12 weeks), remove a set of aged and control samples for analysis.
 - Evaluate any changes in appearance and pH.
 - Conduct an olfactory evaluation, comparing the aged samples to the room temperature controls. Note any changes in scent profile, such as discoloration, off-notes, or loss of intensity.
 - Perform GC-MS analysis on the aged samples and compare the chromatograms to the initial (Time 0) data to quantify any degradation of **2-Ethylfenchol** or other ingredients.
- Data Interpretation:
 - Compile the data in a table to track changes over time.
 - Assess the stability of **2-Ethylfenchol** in the formulation based on the observed chemical and sensory changes.

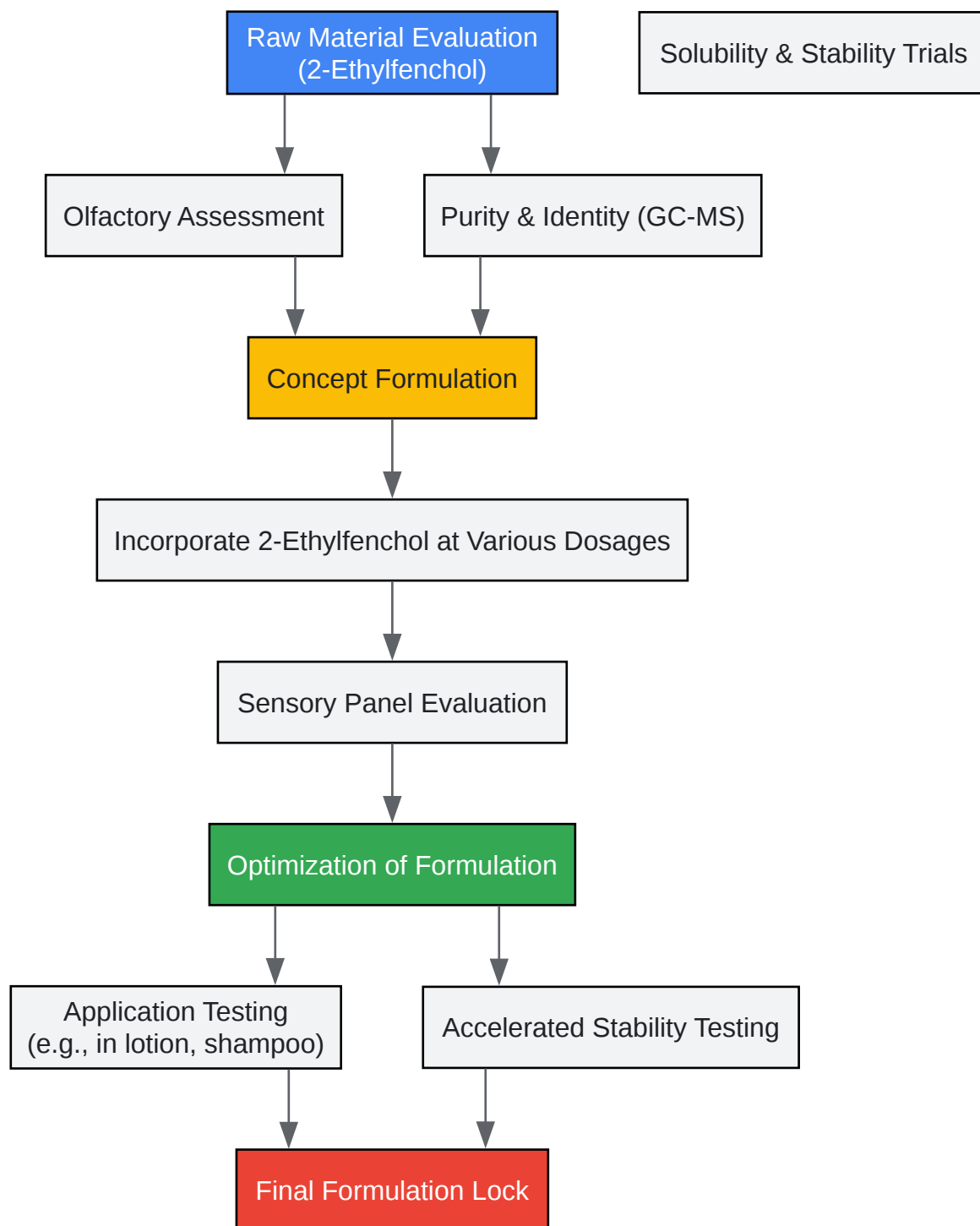
Safety and Handling

For safe handling of **2-Ethylfenchol**, the following guidelines should be followed:

- Store in a cool, dry, and well-ventilated area in tightly sealed containers.[\[1\]](#)
- Use appropriate personal protective equipment (PPE), including gloves and eye protection.
[\[1\]](#)
- Handle in a well-ventilated space to avoid inhalation of vapors.[\[1\]](#)
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[\[1\]](#)[\[4\]](#)

Logical Formulation Workflow

The incorporation of a new material like **2-Ethylfenchol** into a fragrance formulation follows a logical progression from initial evaluation to final product application.



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Caption: Logical workflow for fragrance formulation.

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